

A Comparative Spectroscopic Guide to Substituted Isonicotinic Acids: Unveiling Structure-Property Relationships

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Compound of Interest

Compound Name: *3-Amino-5-methoxyisonicotinic acid*
CAS No.: 82673-73-2
Cat. No.: B113059

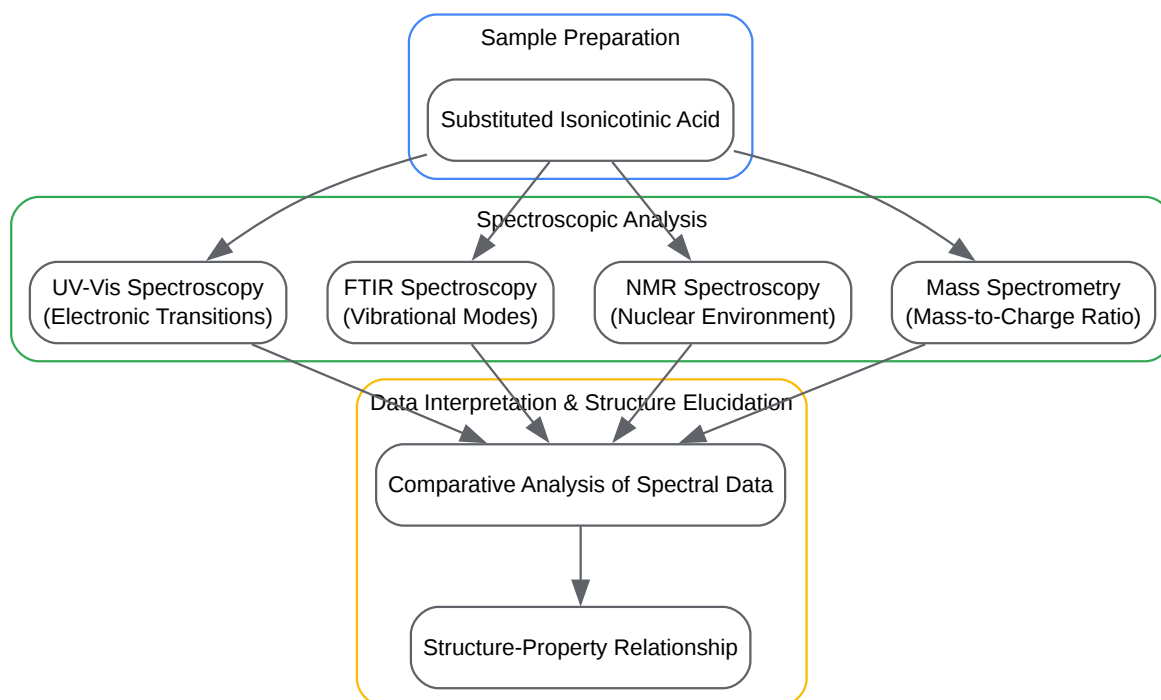
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Substituted isonicotinic acids, a class of pyridine-4-carboxylic acids, represent a cornerstone in modern medicinal chemistry and materials science. Their versatile structure, characterized by a pyridine ring and a carboxylic acid group, allows for a wide range of substitutions, leading to a diverse array of pharmacological and physicochemical properties. From the anti-tubercular activity of isoniazid, a derivative of isonicotinic acid, to their role as ligands in metal-organic frameworks, a deep understanding of their molecular structure is paramount.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

This guide provides a comprehensive comparative analysis of substituted isonicotinic acids using four key spectroscopic techniques: Ultraviolet-Visible (UV-Vis) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS). We will delve into the theoretical underpinnings of each technique, provide detailed experimental protocols, and, most importantly, interpret the spectral data to elucidate the influence of various substituents on the electronic and structural characteristics of the isonicotinic acid core.

The Logic of Spectroscopic Interrogation

The power of spectroscopy lies in its ability to probe specific molecular features. By systematically applying these techniques, we can construct a detailed picture of a substituted isonicotinic acid molecule.



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Caption: Workflow for the comprehensive spectroscopic analysis of substituted isonicotinic acids.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing Electronic Transitions

UV-Vis spectroscopy provides insights into the electronic structure of molecules by measuring the absorption of ultraviolet and visible light, which excites electrons from lower to higher energy orbitals. For aromatic systems like isonicotinic acids, the position (λ_{max}) and intensity

(ϵ) of absorption bands are sensitive to the nature and position of substituents on the pyridine ring.

The Causality Behind UV-Vis Spectral Shifts

The pyridine ring of isonicotinic acid exhibits $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ electronic transitions. Substituents can alter the energy of these transitions, leading to predictable shifts in the absorption maxima:

- **Bathochromic Shift (Red Shift):** A shift to a longer wavelength, caused by substituents that decrease the energy gap between the highest occupied molecular orbital (HOMO) and the lowest unoccupied molecular orbital (LUMO). Electron-donating groups (EDGs) like -OH, -NH₂, and -OR, and extending conjugation, typically induce a bathochromic shift.
- **Hypsochromic Shift (Blue Shift):** A shift to a shorter wavelength, resulting from an increase in the HOMO-LUMO energy gap. Electron-withdrawing groups (EWGs) such as -NO₂, -CN, and -Cl can cause a hypsochromic shift. The protonation of the pyridine nitrogen can also lead to a blue shift by stabilizing the n-orbitals.^[5]

Comparative UV-Vis Data of Substituted Isonicotinic Acids

Compound	Substituent	Position	λ_{max} (nm)	Solvent	Reference
Isonicotinic Acid	-H	-	214, 264	Acidic Mobile Phase	^[6]
Isonicotinic Acid	-H	-	~270	Distilled Water	^[7]
Isonicotinic Acid Methyl Ester	-COOCH ₃	4	-	-	^{[8][9]}
2-Hydroxyisonicotinic Acid	-OH	2	-	-	^{[10][11]}

Note: Comprehensive, directly comparable λ_{max} data for a series of substituted isonicotinic acids in the same solvent is not readily available in the searched literature. The table reflects data points from various sources.

Experimental Protocol: UV-Vis Spectroscopy

- Sample Preparation:
 - Accurately weigh approximately 1-5 mg of the substituted isonicotinic acid.
 - Dissolve the sample in a suitable UV-grade solvent (e.g., ethanol, methanol, or water) in a 10 mL volumetric flask. Ensure the chosen solvent does not absorb significantly in the analytical wavelength range.
 - Prepare a series of dilutions to obtain concentrations in the range of 1-10 $\mu\text{g/mL}$.
- Instrument Setup:
 - Turn on the UV-Vis spectrophotometer and allow it to warm up for at least 30 minutes.
 - Select the desired wavelength range for scanning (e.g., 200-400 nm).
- Measurement:
 - Fill a quartz cuvette with the solvent to be used as a blank and record the baseline.
 - Rinse the cuvette with the sample solution and then fill it with the sample.
 - Place the cuvette in the sample holder and record the absorption spectrum.
 - Identify the wavelength of maximum absorbance (λ_{max}).[\[12\]](#)[\[13\]](#)

Fourier-Transform Infrared (FTIR) Spectroscopy: Mapping Functional Groups

FTIR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which induces molecular vibrations

(stretching and bending). The vibrational frequencies are characteristic of the bonds and their chemical environment.

Interpreting the Vibrational Landscape of Isonicotinic Acids

The FTIR spectrum of a substituted isonicotinic acid is a composite of vibrations from the pyridine ring, the carboxylic acid group, and the substituent.

- Carboxylic Acid Group:
 - O-H Stretch: A very broad band in the region of 3300-2500 cm^{-1} , often obscuring other signals in this area.
 - C=O Stretch: A strong, sharp absorption between 1725-1680 cm^{-1} . The position of this band is sensitive to electronic effects; EWGs can increase the frequency, while EDGs may slightly decrease it. Hydrogen bonding can significantly lower the C=O stretching frequency.
- Pyridine Ring:
 - C-H Aromatic Stretch: Typically observed above 3000 cm^{-1} .
 - C=C and C=N Ring Stretching: A series of bands in the 1600-1400 cm^{-1} region. The positions and intensities of these bands are highly indicative of the substitution pattern.^[14]
- Substituent Vibrations: Each substituent will have its own characteristic absorption bands (e.g., -NO₂ asymmetric and symmetric stretches, -C≡N stretch).

Comparative FTIR Data of Substituted Isonicotinic Acids

Compound	Key Vibrational Frequencies (cm ⁻¹)
Isonicotinic Acid	~3000-2500 (br, O-H), ~1710 (s, C=O), ~1600, 1550, 1480 (C=C, C=N)
2-Hydroxyisonicotinic Acid	Additional broad O-H stretch (phenolic), shifts in C=O and ring vibrations.
2-Chloroisonicotinic Acid	C-Cl stretch (~800-600 cm ⁻¹), shifts in C=O and ring vibrations due to the inductive effect of chlorine.
2,6-Dihydroxyisonicotinic acid	The IR spectrum is available in the NIST WebBook, showing characteristic absorptions for the hydroxyl and carboxylic acid groups. [15]

Note: This table provides expected characteristic frequencies. Precise values can vary based on the physical state of the sample (solid vs. solution) and intermolecular interactions.

Experimental Protocol: FTIR Spectroscopy (KBr Pellet Method)

- Sample Preparation:
 - Grind 1-2 mg of the dry substituted isonicotinic acid with approximately 100-200 mg of dry KBr powder in an agate mortar until a fine, uniform powder is obtained.
 - Transfer the powder to a pellet press and apply pressure to form a transparent or translucent pellet.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FTIR spectrometer.
 - Collect a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum over the desired range (typically 4000-400 cm⁻¹).[\[16\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for determining the detailed structure of organic molecules. It provides information about the chemical environment of individual nuclei (primarily ^1H and ^{13}C) based on their interaction with an external magnetic field.

Deciphering Substituent Effects on Chemical Shifts

The chemical shifts (δ) of the protons and carbons in the pyridine ring are highly sensitive to the electronic effects of substituents.

- ^1H NMR: The aromatic protons of the pyridine ring typically resonate in the downfield region (δ 7.0-9.0 ppm) due to the ring current effect and the electron-withdrawing nature of the nitrogen atom.[\[6\]](#)
 - Protons ortho to the nitrogen (at C2 and C6) are the most deshielded.
 - The proton para to the nitrogen (at C4) is at an intermediate chemical shift.
 - Protons meta to the nitrogen (at C3 and C5) are the most shielded among the ring protons.[\[6\]](#)
 - EDGs will generally shift the signals of nearby protons upfield (to lower ppm), while EWGs will shift them downfield (to higher ppm).[\[17\]](#)
- ^{13}C NMR: The trends in ^{13}C chemical shifts are similar to those in ^1H NMR, with the carbons closer to the nitrogen and electron-withdrawing groups being more deshielded. The carboxylic acid carbon appears significantly downfield (δ ~165-185 ppm).[\[18\]](#)

Comparative NMR Data of Isonicotinic Acid and its Derivatives

Compound	Solvent	¹ H NMR Chemical Shifts (δ, ppm)	¹³ C NMR Chemical Shifts (δ, ppm)	Reference
Isonicotinic Acid	DMSO-d ₆	14.0 (s, 1H, COOH), 8.79 (d, 2H), 7.83 (d, 2H)	-	[19]
Isonicotinic Acid	CDCl ₃	11.0 (s, 1H, COOH), 9.24 (d, 2H), 8.58 (d, 2H)	-	[19]
Isonicotinic acid phenyl ester	-	-	-	[20][21]
PSMA – isonicotinic acid conjugate	DMSO-d ₆	8.8 (br d, Ar CH), 7.8 (br d, Ar CH)	-	[22]

Note: The provided data showcases the solvent dependency of chemical shifts and gives examples for related structures. A systematic study with a series of substituted isonicotinic acids under identical conditions would provide a clearer comparison.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation:
 - Dissolve 5-25 mg of the substituted isonicotinic acid in approximately 0.6-0.8 mL of a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃, D₂O) in a clean, dry NMR tube.[4][23]
 - Ensure the sample is fully dissolved and the solution is free of any solid particles. Filtration through a small plug of glass wool in a Pasteur pipette is recommended.
- Data Acquisition:
 - Insert the NMR tube into the spectrometer.
 - Lock and shim the spectrometer to optimize the magnetic field homogeneity.

- Acquire the ^1H NMR spectrum.
- If sufficient sample is available, acquire the ^{13}C NMR spectrum. This may require a longer acquisition time due to the low natural abundance of ^{13}C .

Caption: Typical ^1H and ^{13}C NMR chemical shifts for the isonicotinic acid core and the general effects of substituents.

Mass Spectrometry: Determining Molecular Weight and Fragmentation

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides the molecular weight of the compound and, through fragmentation analysis, offers valuable structural information.

Fragmentation Pathways of Substituted Isonicotinic Acids

In electron ionization (EI) mass spectrometry, the molecule is ionized to form a molecular ion (M^+), which can then undergo fragmentation. Common fragmentation pathways for isonicotinic acids include:

- **Loss of the Carboxylic Acid Group:** Decarboxylation (loss of CO_2) is a common fragmentation pathway for carboxylic acids.
- **Cleavage of the Pyridine Ring:** The stable aromatic ring can also fragment, although this often requires higher energy.
- **Substituent-Directed Fragmentation:** The nature of the substituent will significantly influence the fragmentation pattern. For example, a methoxy group might lead to the loss of a methyl radical followed by carbon monoxide.

Comparative Mass Spectrometry Data

Compound	Molecular Ion (m/z)	Key Fragments (m/z)
Isonicotinic Acid	123	78 (pyridine radical cation), 106 ([M-OH] ⁺)
2-Amino-6-chloroisonicotinic acid hydrazide	186.6 (nominal)	-
Isonicotinic acid, morpholide	192.2 (nominal)	-

Note: The fragmentation patterns are highly dependent on the ionization method and collision energy. The table provides expected values for EI-MS.

Experimental Protocol: Mass Spectrometry (Electron Ionization)

- Sample Introduction:
 - Introduce a small amount of the sample into the mass spectrometer. For volatile and thermally stable compounds, a direct insertion probe or gas chromatography (GC) inlet can be used.[\[1\]](#)
- Ionization:
 - The sample is vaporized and bombarded with a beam of high-energy electrons (typically 70 eV) to generate ions.[\[1\]](#)
- Mass Analysis:
 - The ions are accelerated and separated based on their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight).[\[1\]](#)
- Detection:
 - The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z.[\[1\]](#)

Conclusion: A Synergistic Approach to Structural Elucidation

The comprehensive characterization of substituted isonicotinic acids is most effectively achieved through the synergistic use of multiple spectroscopic techniques. UV-Vis spectroscopy provides initial insights into the electronic properties, FTIR confirms the presence of key functional groups, NMR spectroscopy reveals the detailed connectivity and stereochemistry, and mass spectrometry determines the molecular weight and provides fragmentation information for structural confirmation. By comparing the spectra of a series of substituted isonicotinic acids, researchers can build a robust understanding of structure-property relationships, which is essential for the rational design of new molecules with tailored functionalities for applications in drug discovery and materials science.

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